

Personal protective equipment for handling 4-(Bromomethyl)-3-methyl-5-phenylisoxazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	4-(Bromomethyl)-3-methyl-5-phenylisoxazole
Cat. No.:	B050187

[Get Quote](#)

Essential Safety and Handling Guide for 4-(Bromomethyl)-3-methyl-5-phenylisoxazole

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-(Bromomethyl)-3-methyl-5-phenylisoxazole** (CAS No. 113841-59-1). Adherence to these protocols is essential to ensure a safe laboratory environment.

Chemical Identifier and Hazard Information:

Identifier	Value
Chemical Name	4-(Bromomethyl)-3-methyl-5-phenylisoxazole
CAS Number	113841-59-1 [1]
Molecular Formula	C ₁₁ H ₁₀ BrNO
Molecular Weight	252.11

Hazard Classification:

Hazard Class	Category	Hazard Statement
Corrosive to Metals	Category 1	H290: May be corrosive to metals [1]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage [1]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage [1]

Operational Plan: Safe Handling Protocol

All handling of **4-(Bromomethyl)-3-methyl-5-phenylisoxazole** must be conducted in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)

1. Engineering Controls:

- Fume Hood: All weighing, handling, and solution preparation must occur within a certified chemical fume hood.[\[3\]](#)
- Ventilation: Ensure the laboratory has a well-maintained ventilation system.[\[2\]](#)
- Eyewash and Safety Shower: An accessible and operational eyewash station and safety shower are mandatory in the immediate work area.[\[4\]](#)

2. Personal Protective Equipment (PPE):

A comprehensive suite of PPE is required to prevent skin and eye contact.

Protection Type	Minimum Requirement	Recommended for High-Risk Operations
Eye/Face	ANSI-approved safety goggles with side shields. [2]	Full-face shield worn over safety goggles. [2] [5]
Hand	Chemical-resistant gloves (e.g., Nitrile). Inspect for damage before use. [3] [6]	Double-gloving with a flexible laminate glove as the inner layer. [2] [5]
Body	Laboratory coat, long pants, and closed-toe shoes. [2]	Flame-resistant lab coat. [2]

3. Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the fume hood is clean and uncluttered.[\[6\]](#)
 - Cover the work surface with absorbent, disposable bench paper.[\[3\]](#)
 - Assemble all necessary equipment (e.g., spatula, weigh paper, glassware).
- Donning PPE:
 - Put on all required PPE as outlined in the table above before handling the chemical.[\[6\]](#)
- Weighing and Transfer:
 - Use anti-static weigh paper or a tared container to weigh the solid compound.[\[3\]](#)
 - Handle the compound carefully to avoid generating dust.[\[3\]](#)
 - Use a spatula for all transfers.[\[3\]](#)
- Solution Preparation:
 - If preparing a solution, slowly add the solid to the solvent in a suitable container within the fume hood.[\[3\]](#)

- Keep the container capped when not in use.[3]
- Post-Handling:
 - Decontaminate the work area and any equipment used.
 - Properly doff PPE, avoiding contact with the outer surfaces of gloves.
 - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[1][3]

Disposal Plan: Hazardous Waste Management

All waste materials containing **4-(Bromomethyl)-3-methyl-5-phenylisoxazole** must be treated as hazardous waste and disposed of in accordance with institutional, local, state, and federal regulations.[6]

Waste Segregation and Collection:


Waste Type	Collection and Labeling Procedure
Solid Waste	Collect unused solid compound, contaminated weigh paper, and other solid materials in a dedicated, clearly labeled hazardous waste container for halogenated organic compounds. [3]
Liquid Waste	Collect solutions containing the compound in a separate, clearly labeled hazardous waste container for halogenated organic solvents.[3]
Contaminated PPE	Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste stream.[3]

Disposal Method:

- All waste must be disposed of through a licensed hazardous waste disposal service.[3][6]

- High-temperature incineration at a permitted facility is the typical disposal method for brominated organic compounds.[\[3\]](#)
- Do not dispose of this chemical down the drain or in regular trash.[\[3\]](#)

Experimental Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. ipo.rutgers.edu [ipo.rutgers.edu]
- 5. Personal Protective Equipment in Chemistry | Environmental Health and Safety [ehs.dartmouth.edu]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-(Bromomethyl)-3-methyl-5-phenylisoxazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050187#personal-protective-equipment-for-handling-4-bromomethyl-3-methyl-5-phenylisoxazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com